A Comprehensive Technical Guide to the Safe Handling of Cyclohexanediaminetetraacetic Acid (CDTA)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Cyclohexanediaminetetraacetic acid*
CAS No.:	*25637-70-1*
Cat. No.:	*B1258398*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **Cyclohexanediaminetetraacetic acid** (CDTA). The information is compiled from various safety data sheets and chemical databases to ensure a comprehensive understanding for laboratory and industrial applications.

Chemical Identification and Physical Properties

Cyclohexanediaminetetraacetic acid, also known as CDTA, is a chelating agent used in various chemical and pharmaceutical applications. It is important to be aware of its physical and chemical properties for safe handling.

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Property	Value	References
Synonyms	CDTA monohydrate; 1,2-Cyclohexylenedinitrilotetraacetic acid monohydrate	[1][2]
CAS Number	125572-95-4 (monohydrate)	[3][4]
Molecular Formula	C14H22N2O8	[5]
Molecular Weight	346.33 g/mol	[5]
Appearance	Tan solid	[4]
pH	No data available	[6]
Melting Point/Range	No data available	[6]
Boiling Point/Range	No data available	[6]
Flash Point	No data available	[6]
Solubility	No data available	[6]

Hazard Identification and Classification

CDTA is classified as a hazardous chemical under the 2012 OSHA Hazard Communication Standard.[1] The primary hazards are related to inhalation and eye irritation.

GHS Classification Summary

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Hazard Class	Category	Hazard Statement	References
Acute Toxicity, Inhalation (Dusts/Mists)	Category 4	Harmful if inhaled.	[1][2][7]
Serious Eye Damage/Eye Irritation	Category 2	Causes serious eye irritation.	[1][2][3][6]
Skin Corrosion/Irritation	Category 2	Causes skin irritation.	[8]
Specific target organ toxicity, single exposure; Respiratory tract irritation	Category 3	May cause respiratory irritation.	[8]

Signal Word: Warning[1][6]

Hazard Pictograms:

- Exclamation mark (GHS07)[3]

Toxicological Information

Limited quantitative toxicological data is available for CDTA. The primary health effects are related to irritation and acute toxicity upon inhalation.

Toxicity Data	Value	Species	References
LD50 (Intraperitoneal)	413 mg/kg	Rat	[9]
Acute Inhalation Toxicity	Category 4	-	[1][2][7]

Reported health effects include convulsions, aggression, and chronic pulmonary edema in lethal-dose studies on rats.[9] It may cause mild skin irritation and irritation of the digestive tract if swallowed.[4]

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Safe Handling and Storage Protocols

Proper handling and storage are crucial to minimize exposure and ensure safety in the laboratory.

Engineering Controls:

- Work should be conducted in a well-ventilated area, with local exhaust ventilation preferred.[1][4]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[1][4]

Personal Protective Equipment (PPE):

A detailed workflow for selecting and using appropriate PPE is provided below.

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Personal Protective Equipment (PPE) Selection and Use Workflow.

Storage:

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- Store in a cool, dry, and well-ventilated place.[4][6]
- Keep containers tightly closed.[1]
- Incompatible with strong oxidizing agents.[1]

Emergency Procedures

In the event of an emergency, follow these first aid and spill cleanup procedures.

First Aid Measures

Exposure Route	First Aid Protocol	References
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.	[1][3]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.	[1][3]
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[1][3]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.	[2]

Spill Cleanup Protocol

The following diagram outlines the general procedure for cleaning up a CDTA spill.

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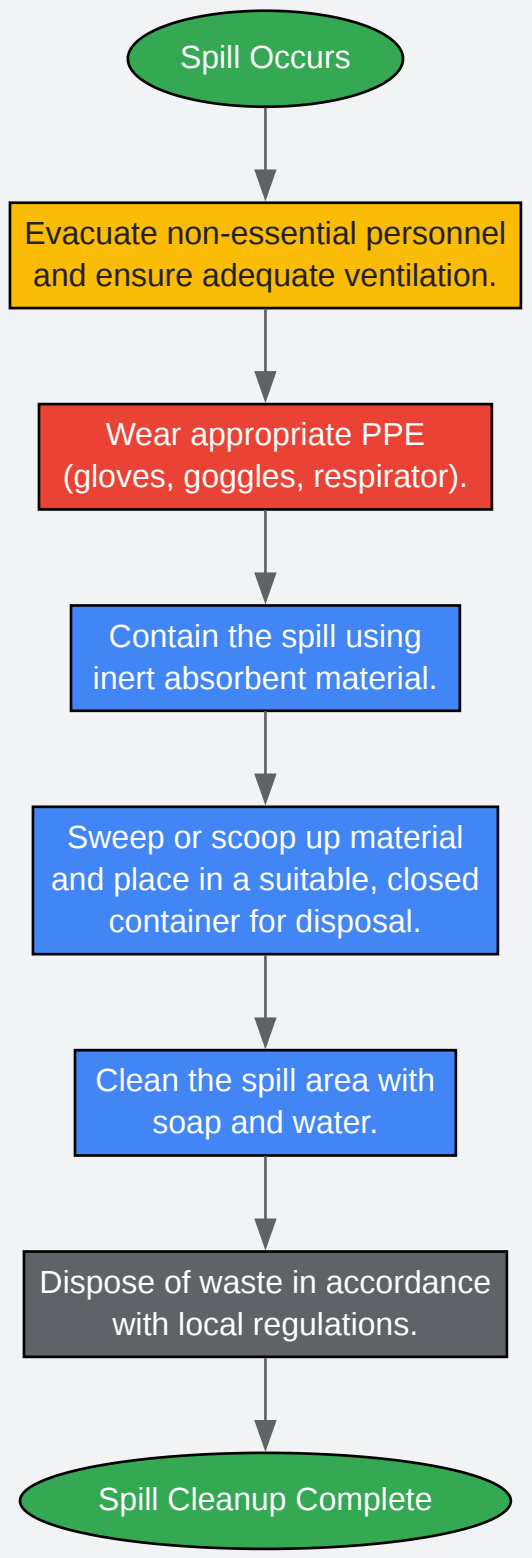

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General workflow for cleaning up a CDTA spill.

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For minor spills, trained personnel can carefully clean up the material.[10] For major spills, evacuate the area and contact emergency response personnel.[10] Avoid generating dust during cleanup.[4]

Stability and Reactivity

- Reactivity: The product is not reactive under normal conditions.[3]
- Chemical Stability: Stable under normal conditions.[1]
- Conditions to Avoid: Extreme temperatures, and incompatible products like strong oxidizing agents.[1][11]
- Hazardous Decomposition Products: Carbon monoxide (CO), Carbon dioxide (CO2), Nitrogen oxides (NOx).[1]
- Hazardous Polymerization: Does not occur.[1]

Disposal Considerations

Dispose of CDTA and any contaminated materials in accordance with federal, state, and local environmental regulations.[12] Do not allow the material to be released into the environment.[1]

This technical guide is intended to provide comprehensive safety and handling information for **Cyclohexanediaminetetraacetic acid**. It is imperative that all users are familiar with this information and adhere to safe laboratory practices. Always refer to the specific Safety Data Sheet provided by your supplier for the most current information.

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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Safe Handling of Cyclohexanediaminetetraacetic Acid (CDTA)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1258398/docs#a-comprehensive-technical-guide-to-the-safe-handling-of-cyclohexanediaminetetraacetic-acid-cdta]

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